

Application Notes and Protocols for the Purification of Chlorodiisopropylphosphine

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

Cat. No.: B1205602

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This document provides a detailed guide for the purification of **chlorodiisopropylphosphine**, a versatile organophosphorus compound widely used in chemical synthesis.^[1] Due to its sensitivity to air and moisture, proper handling and purification techniques are crucial to ensure its reactivity and the success of subsequent reactions.^[2] The primary method for purifying **chlorodiisopropylphosphine** is fractional distillation under reduced pressure.

Physicochemical and Safety Data

A summary of the key physical and chemical properties of **chlorodiisopropylphosphine** is provided below.

Property	Value
Molecular Formula	C ₆ H ₁₄ ClP[1]
Molecular Weight	152.60 g/mol [3][4]
Appearance	Colorless to slightly yellow liquid[1][2]
Density	0.959 g/mL at 25 °C[4][5]
Boiling Point	158 °C (at 760 mmHg)[1]69 °C (at 33 mmHg)[2] [5]46-47 °C (at 10 mmHg)[4]
Refractive Index	n ₂₀ /D 1.475[5][6]
Purity (Commercial)	≥95% to ≥98%[1][7]

Safety Information:

Chlorodiisopropylphosphine is a hazardous substance and must be handled with extreme care in a well-ventilated fume hood, preferably within a glovebox or using Schlenk line techniques.[8]

- Hazards: Highly flammable liquid and vapor, causes severe skin burns and eye damage, reacts with water.[3][4]
- Personal Protective Equipment (PPE): Chemical-resistant gloves, safety goggles, face shield, and a flame-retardant lab coat are mandatory.[2]
- Storage: Store in a cool, dry, well-ventilated area under an inert atmosphere (e.g., argon or nitrogen) at 2-8 °C.[1]

Experimental Protocol: Purification by Fractional Distillation

This protocol describes the purification of **chlorodiisopropylphosphine** from a crude reaction mixture, typically following its synthesis from phosphorus trichloride and isopropylmagnesium chloride in a solvent like tetrahydrofuran (THF).[4][9][10]

Materials and Equipment:

- Crude **chlorodiisopropylphosphine**
- Two-neck round-bottom flask
- Fractionating column (e.g., Vigreux or packed with glass rings/springs)[9][10]
- Distillation head with a condenser and a receiver flask (Kugelrohr or similar apparatus can also be used)
- Thermometer and a manometer
- Vacuum pump and cold trap
- Heating mantle with a stirrer
- Inert gas supply (Argon or Nitrogen)
- Schlenk line or glovebox

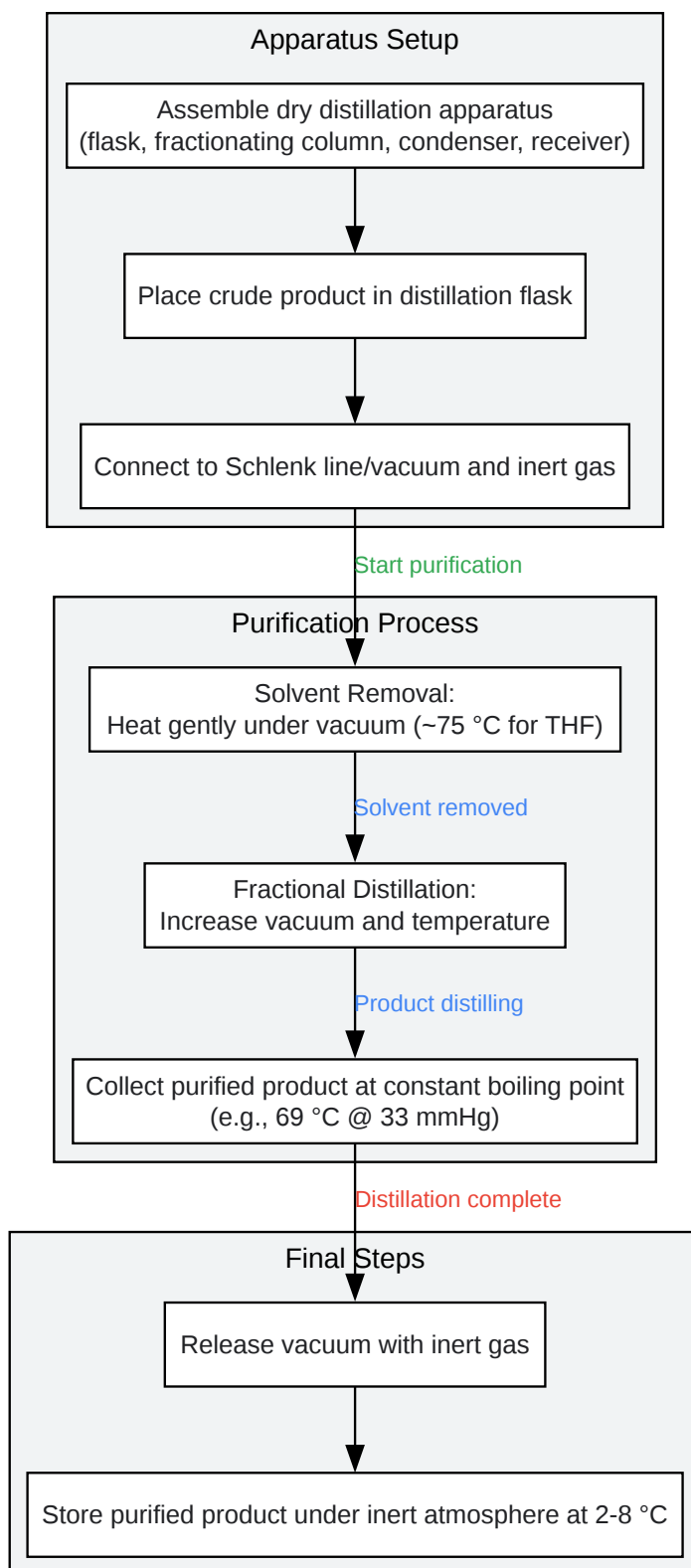
Procedure:

- Apparatus Setup:
 - Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is dry and free of contaminants.
 - The system should be set up to allow for distillation under a dynamic inert atmosphere or vacuum.
- Initial Solvent Removal:
 - Transfer the crude **chlorodiisopropylphosphine** solution to the distillation flask under an inert atmosphere.
 - Slowly apply vacuum and gently heat the flask to remove the bulk of the solvent (e.g., THF). A bath temperature of approximately 75 °C can be used to distill off most of the THF.

[9][10]

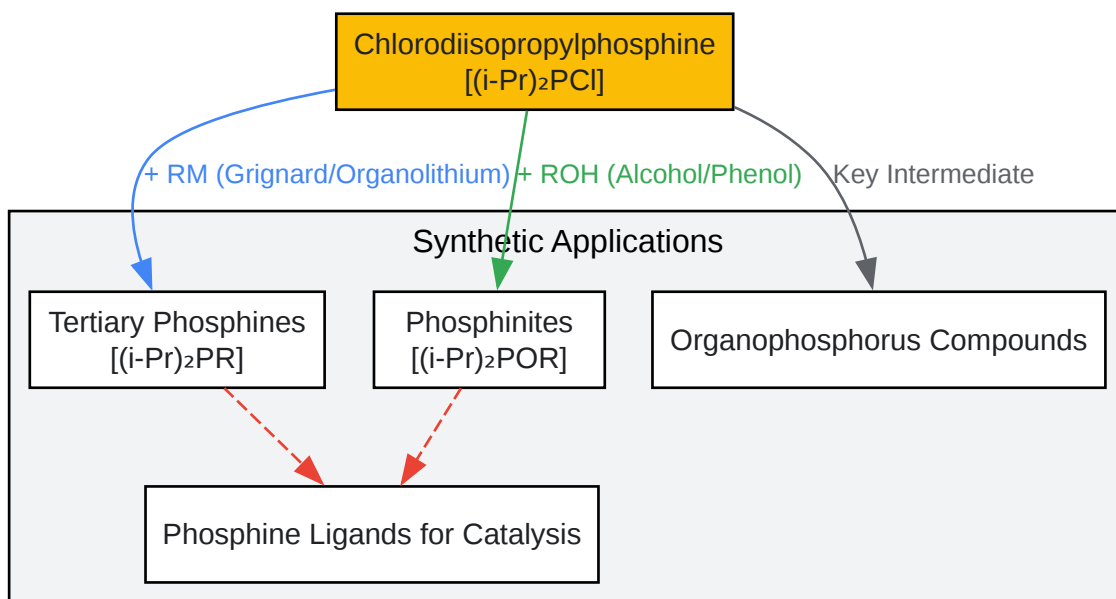
- Collect the solvent in a cooled receiver flask.
- Fractional Distillation of **Chlorodiisopropylphosphine**:
 - Once the solvent has been removed, increase the vacuum and the heating mantle temperature to distill the **chlorodiisopropylphosphine**.
 - Collect the fraction that distills at the appropriate temperature and pressure (e.g., 69 °C at 33 mmHg or 46-47 °C at 10 mmHg).[4][5] A Chinese patent suggests collecting the fraction distilling above 150 °C, likely at atmospheric or near-atmospheric pressure.[9][10]
 - It is advisable to discard the first few drops of the distillate (forerun) as they may contain residual solvent or more volatile impurities.
 - Monitor the temperature at the distillation head closely. A stable temperature reading indicates the collection of a pure fraction.
- Product Collection and Storage:
 - Collect the purified liquid in a pre-weighed Schlenk flask.
 - Once the distillation is complete, release the vacuum with an inert gas.
 - Store the purified **chlorodiisopropylphosphine** under an inert atmosphere at 2-8 °C.[1]

Diagrams



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Caption: Experimental workflow for the purification of **chlorodiisopropylphosphine**.



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Caption: Synthetic utility of purified **chlorodiisopropylphosphine**.

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